

In-depth Technical Guide: Characterization and Data of CAS Number 2092-87-7

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol |
| Cat. No.: | B1305574 |

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 2092-87-7, scientifically known as **2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol**. This document collates available data on its chemical and physical properties, and known applications. It is intended to serve as a foundational resource for professionals in research and development.

Disclaimer: Publicly available information regarding detailed experimental protocols, extensive characterization data, and biological activity for this specific compound is limited. This guide reflects the current extent of accessible knowledge.

Chemical Identification and Properties

2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol is a fluorinated aromatic alcohol. The presence of two trifluoromethyl groups significantly influences its chemical properties, contributing to its use in specialized applications such as chemical sensing.

General Information

| Identifier | Value |
|-------------------|--|
| CAS Number | 2092-87-7 |
| IUPAC Name | 2-(1,1,1,3,3,3-hexafluoro-2-hydroxypropan-2-yl)naphthalen-1-ol[1] |
| Molecular Formula | C ₁₃ H ₈ F ₆ O ₂ [1][2][3] |
| Synonyms | 2-(2-Hydroxyhexafluoroisopropyl)-1-naphthol, 2-(1,1,1,3,3,3-Hexafluoro-2-hydroxyprop-2-yl)naphthalen-1-ol[4] |

Physicochemical Properties

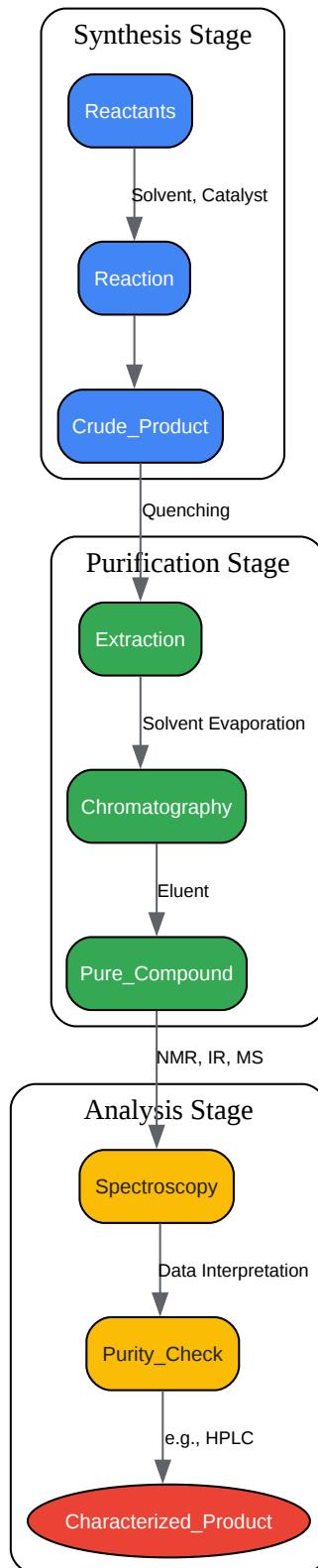
| Property | Value | Source |
|------------------|--------------|--------|
| Molecular Weight | 310.19 g/mol | [1] |
| | 310.20 g/mol | [2] |
| | 310.2 g/mol | [3] |
| Melting Point | 119-120 °C | [2] |
| Purity | 95% | |

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol** are not readily available in the public domain. General synthetic strategies for related naphthol derivatives often involve multi-step reactions, which may include:

- Friedel-Crafts type reactions: To introduce the hexafluoroisopropyl group onto the naphthalene ring.
- Grignard or organolithium reactions: Followed by quenching with a suitable electrophile.
- Multi-component reactions: Involving 2-naphthol, an aldehyde, and an amine, although this is more common for 1-aminoalkyl-2-naphthols[5].

Without specific literature detailing the synthesis of this compound, a generalized workflow for a potential synthetic and purification process is proposed below.



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A generalized workflow for the synthesis, purification, and analysis of a chemical compound.

Analytical Data

Comprehensive, publicly accessible spectral data (NMR, IR, Mass Spectrometry) for **2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol** is currently unavailable. For researchers synthesizing this compound, standard analytical techniques would be required for structural confirmation and purity assessment.

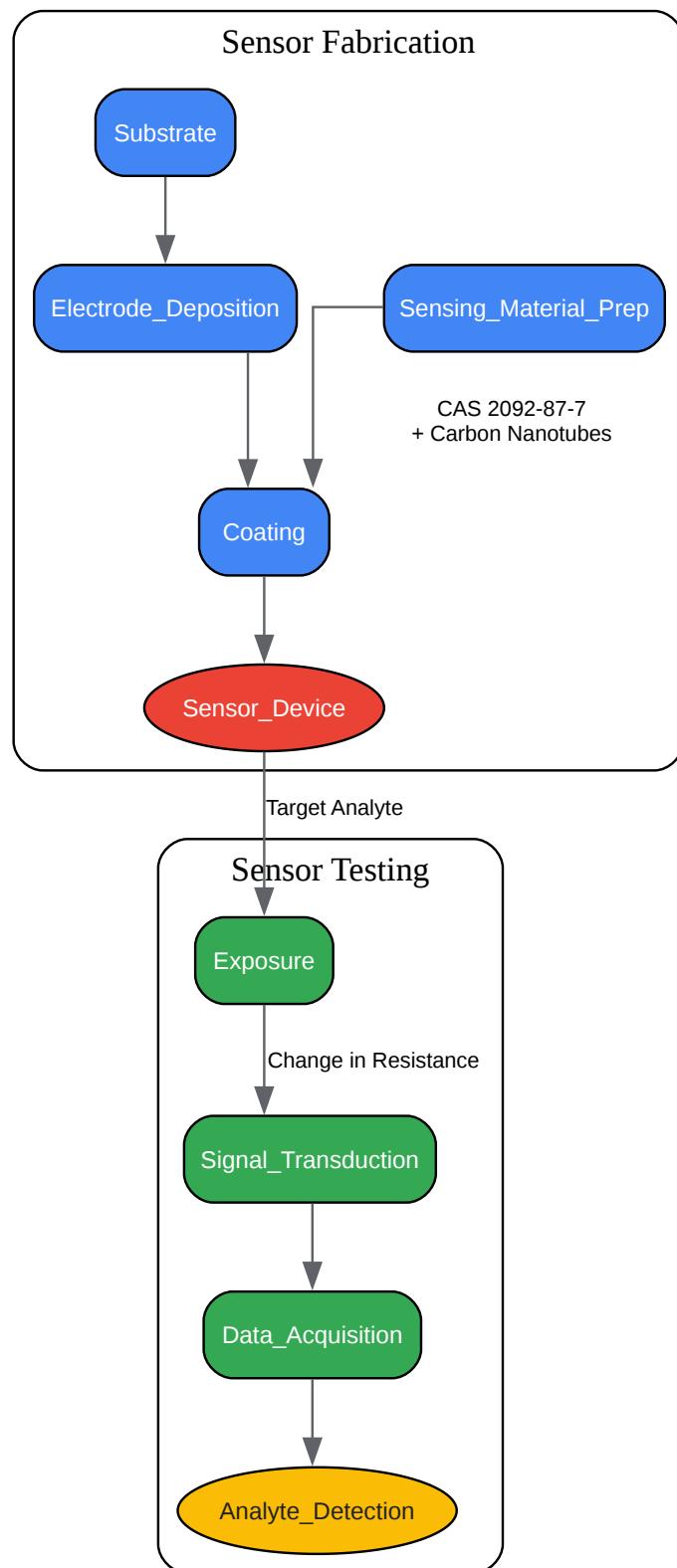
Biological Activity and Signaling Pathways

There is no information available in the public domain regarding the biological activity of **2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol** or its involvement in any signaling pathways. The primary application of this compound appears to be in materials science rather than pharmacology or drug development. Research into the biological effects of naphthol derivatives is ongoing, with some demonstrating anticancer, antimicrobial, and antiviral potential[6]. However, these findings are not directly applicable to the title compound without specific experimental validation.

Applications

The known application of **2-(2-Hydroxy-1,1,1,3,3,3-hexafluoropropyl)-1-naphthol** is in the field of chemical and physical sensing. It has been utilized as a component in the development of chemiresistive gas sensors. These sensors are designed to detect various analytes, and the inclusion of this fluorinated naphthol derivative can enhance selectivity and sensitivity.

The workflow for the fabrication of such a sensor is outlined below.



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A simplified workflow for the fabrication and testing of a chemiresistive sensor.

Safety Information

Safety data sheets (SDS) should be consulted before handling this chemical. As with any laboratory chemical, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

2-(2-Hydroxy-1,1,1,3,3-hexafluoropropyl)-1-naphthol (CAS 2092-87-7) is a specialized chemical with a primary application in the development of chemical sensors. While basic physicochemical properties are known, there is a notable absence of detailed public information regarding its synthesis, comprehensive analytical data, and biological activity. This lack of data presents an opportunity for further research to fully characterize this compound and explore its potential in other scientific and industrial fields. Researchers interested in this compound are encouraged to perform their own detailed analyses and to publish their findings to contribute to the collective scientific knowledge.

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